

Comprehensive Safety and Handling Guide for 5,7-Dimethyl-1-tetralone

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Compound of Interest

Compound Name: 5,7-Dimethyl-1-tetralone

Cat. No.: B079758

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety protocols, operational procedures, and disposal plans for handling **5,7-Dimethyl-1-tetralone** (CAS No. 13621-25-5) in a laboratory setting. Adherence to these guidelines is critical for ensuring personal safety and regulatory compliance.

Immediate Safety and Hazard Information

5,7-Dimethyl-1-tetralone is a solid compound that can cause skin, eye, and respiratory irritation.[1] While the toxicological properties have not been fully investigated, it is crucial to handle this chemical with care to minimize exposure.[2]

Primary Hazards:

- Skin Irritation (H315): Causes skin irritation upon contact.[1]
- Serious Eye Irritation (H319): Causes serious eye irritation.[1]
- Respiratory Irritation (H335): May cause respiratory irritation if inhaled.[1]

In case of exposure, immediate first aid is necessary. For skin contact, wash off immediately with plenty of water for at least 15 minutes.[2] For eye contact, rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes and seek medical attention.[2] If inhaled, remove the victim to fresh air and keep at rest in a position comfortable for breathing.[2] If

swallowed, rinse your mouth and call a physician or poison control center immediately; do not induce vomiting.[2]

Physical and Chemical Properties

A summary of the key quantitative data for **5,7-Dimethyl-1-tetralone** is presented in the table below.

Property	Value
CAS Number	13621-25-5
Molecular Formula	C ₁₂ H ₁₄ O
Molecular Weight	174.24 g/mol
Appearance	Solid
Melting Point	48-50 °C
Boiling Point	98-100 °C @ 0.2 mm Hg
Flash Point	> 230 °F (> 110 °C)

Source:[1][3]

Operational Plan: Step-by-Step Handling Procedures

Step 1: Preparation and Engineering Controls

- Risk Assessment: Before beginning work, perform a risk assessment for the planned experiment, considering the quantities of **5,7-Dimethyl-1-tetralone** to be used and the potential for exposure.
- Ventilation: Always handle **5,7-Dimethyl-1-tetralone** in a well-ventilated area. For procedures that may generate dust or aerosols, use a certified chemical fume hood.[2]
- Safety Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in good working order.[2]

- **Gather Materials:** Assemble all necessary equipment, including appropriate personal protective equipment (PPE), before handling the chemical.

Step 2: Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **5,7-Dimethyl-1-tetralone**:

- **Hand Protection:** Wear appropriate chemical-resistant gloves (e.g., nitrile gloves). Inspect gloves for any signs of degradation or puncture before use.
- **Eye and Face Protection:** Use safety glasses with side shields or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^[2] If there is a splash hazard, a face shield should also be worn.
- **Skin and Body Protection:** A laboratory coat is required. For tasks with a higher risk of exposure, consider additional protective clothing to prevent skin contact.^[2]
- **Respiratory Protection:** If working outside of a fume hood where dust may be generated, use a NIOSH-approved respirator with an appropriate particulate filter.

Step 3: Chemical Handling

- **Avoid Inhalation and Contact:** Do not breathe dust, fumes, or vapors.^[1] Avoid contact with skin, eyes, and clothing.^[2]
- **Weighing:** If weighing the solid, do so in a fume hood or a ventilated balance enclosure to minimize the risk of inhaling dust particles.
- **Preventing Contamination:** Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the chemical, even if gloves were worn.^[2]

Step 4: Spill Response

In the event of a spill:

- **Evacuate and Alert:** Alert others in the area and evacuate if necessary.

- Control and Contain: Wearing appropriate PPE, contain the spill using an inert absorbent material such as sand or vermiculite.
- Clean-Up: Carefully sweep or scoop the absorbed material into a suitable, closed container for disposal.^[2] Avoid generating dust.
- Decontaminate: Clean the spill area thoroughly with an appropriate solvent, followed by soap and water.
- Waste Disposal: All contaminated materials, including absorbent and PPE, must be disposed of as hazardous waste.

Disposal Plan

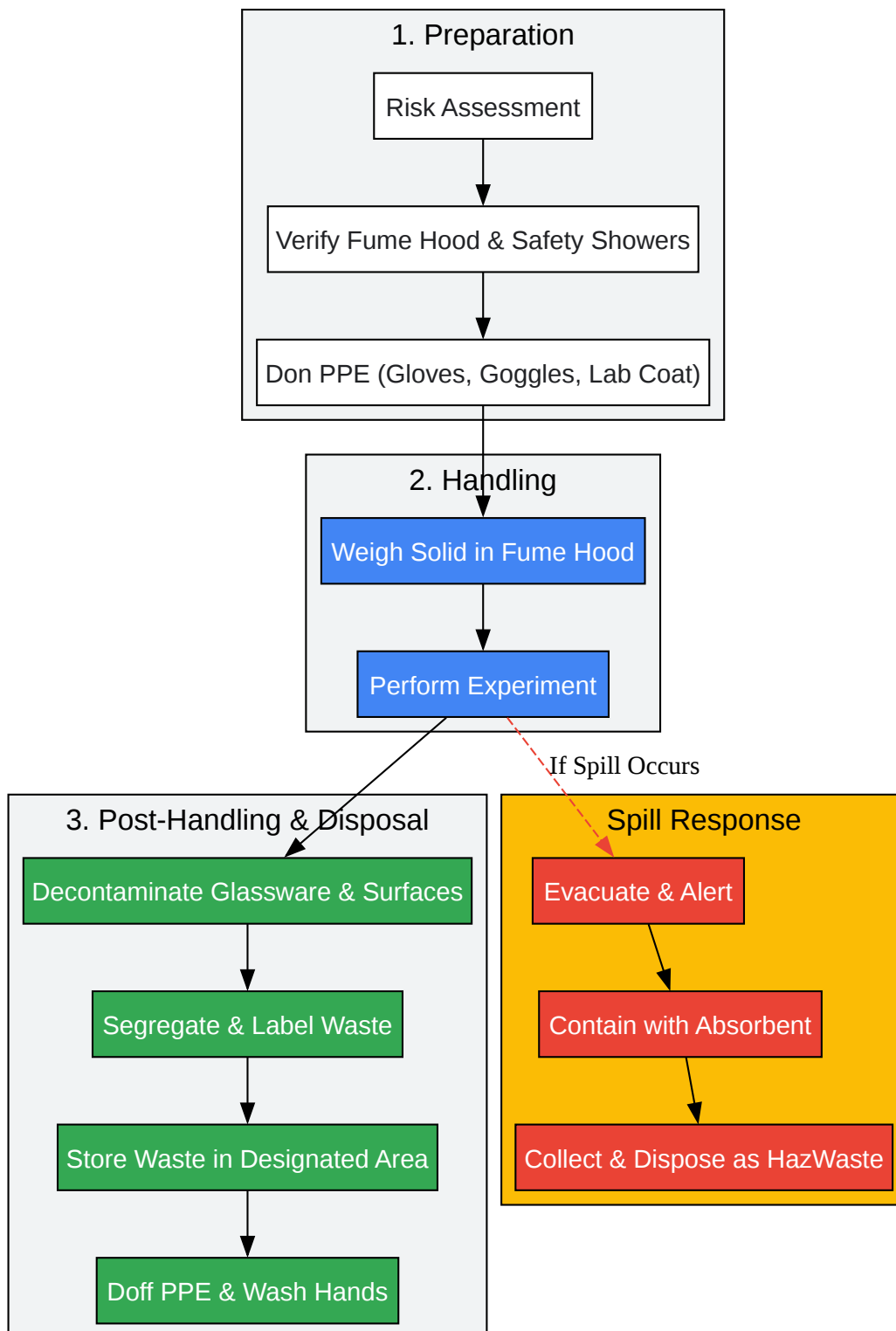
Chemical waste generators must adhere to local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.^[2]

- Waste Segregation:
 - Solid Waste: Collect unused **5,7-Dimethyl-1-tetralone** and any contaminated solids (e.g., weigh boats, contaminated gloves) in a designated, sealed, and clearly labeled hazardous waste container.
 - Liquid Waste: If **5,7-Dimethyl-1-tetralone** is dissolved in a solvent, the resulting solution should be collected in a separate, labeled container for halogenated or non-halogenated organic waste, depending on the solvent used.
- Container Labeling: All waste containers must be clearly labeled with:
 - The full chemical name: "**5,7-Dimethyl-1-tetralone**"
 - The words "Hazardous Waste"
 - A description of the contents (e.g., solid, or solution with solvent name and concentration)
 - The date of accumulation

- **Storage:** Store waste containers in a designated, well-ventilated, and secure waste accumulation area, away from incompatible materials. Ensure containers are kept tightly closed.
- **Disposal:** Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal company.

Handling Workflow Diagram

Workflow for Handling 5,7-Dimethyl-1-tetralone

[Click to download full resolution via product page](#)Caption: A logical workflow for the safe handling of **5,7-Dimethyl-1-tetralone**.

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